

Technical Support Center: BMS-1166-N-piperidine-CO-N-piperazine

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Compound of Interest

Compound Name: *BMS-1166-N-piperidine-CO-N-piperazine*

Cat. No.: *B12427796*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and potential degradation of **BMS-1166-N-piperidine-CO-N-piperazine**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **BMS-1166-N-piperidine-CO-N-piperazine** and what is its primary application?

A1: **BMS-1166-N-piperidine-CO-N-piperazine** is a chemical tool used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). It incorporates a ligand for the PD-1/PD-L1 immune checkpoint and a linker moiety.^{[1][2]} Its primary application is in the creation of PROTAC degraders that can target the PD-1/PD-L1 pathway for degradation via the ubiquitin-proteasome system.^{[1][3]}

Q2: What are the recommended storage conditions for **BMS-1166-N-piperidine-CO-N-piperazine** and its derivatives?

A2: Proper storage is crucial to maintain the integrity of the compound. For the dihydrochloride salt form in solvent, storage at -80°C is recommended for up to 6 months, and at -20°C for up to 1 month.^[2] The parent compound, BMS-1166, as a crystalline solid, has been reported to be stable for at least 4 years at -20°C.^[4] For a related compound, BMS-1166-N-piperidine-COOH,

storage in solvent at -80°C for 6 months or -20°C for 1 month is also recommended.^[5] Always refer to the manufacturer's specific recommendations.

Q3: Is there a difference in stability between the free base and the dihydrochloride salt form?

A3: Yes, the dihydrochloride salt form of **BMS-1166-N-piperidine-CO-N-piperazine** is reported to have enhanced water solubility and stability compared to the free base form.^[1]

Q4: What are the known degradation pathways for **BMS-1166-N-piperidine-CO-N-piperazine**?

A4: Currently, there is no specific published data detailing the degradation pathways of **BMS-1166-N-piperidine-CO-N-piperazine**. However, based on its chemical structure, which includes piperidine, piperazine, and amide functionalities, potential degradation could occur through hydrolysis of the amide bond, or oxidation of the piperidine or piperazine rings, especially under harsh conditions such as extreme pH, high temperature, or in the presence of strong oxidizing agents.^[6]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent experimental results or loss of compound activity.	Compound degradation due to improper storage or handling.	1. Verify that the compound has been stored according to the manufacturer's recommendations (see table below). 2. Prepare fresh stock solutions. 3. Perform a quality control check on your stock solution using an appropriate analytical method (e.g., HPLC-MS) to assess purity and integrity.
Precipitate formation in stock solution.	Poor solubility or compound degradation.	1. Confirm the recommended solvent and concentration for the compound. The dihydrochloride salt has better aqueous solubility. ^[1] 2. Gently warm the solution and vortex to aid dissolution. 3. If precipitation persists, consider preparing a fresh, less concentrated stock solution.
Observing unexpected peaks in analytical runs (e.g., HPLC, LC-MS).	Presence of degradation products or impurities.	1. If not already performed, conduct a forced degradation study (see protocol below) to identify potential degradation products under various stress conditions. This can help in distinguishing impurities from actual degradants. 2. Use a high-resolution mass spectrometer to characterize the unknown peaks.
Difficulty in achieving desired biological effect in cell-based	Compound instability in cell culture media.	1. Assess the stability of the compound in your specific cell

assays.

culture medium over the time course of your experiment. 2. Minimize the exposure of the compound to light and elevated temperatures during the experiment. 3. Consider preparing fresh dilutions of the compound immediately before each experiment.

Quantitative Data Summary

Compound	Parameter	Value	Reference
BMS-1166-N-piperidine-CO-N-piperazine dihydrochloride	Recommended Storage (in solvent)	-80°C for 6 months; -20°C for 1 month	[2]
BMS-1166	Stability (crystalline solid)	≥ 4 years at -20°C	[4]
PROTAC PD-1/PD-L1 degrader-1 (synthesized using the compound)	IC50 (PD-1/PD-L1 interaction)	39.2 nM	[1][2]
BMS-1166	IC50 (PD-1/PD-L1 interaction)	1.4 nM	[7][8]

Experimental Protocols

Protocol: Forced Degradation Study

Forced degradation studies are essential to understand the intrinsic stability of a compound and to identify potential degradation products.[9][10]

Objective: To investigate the stability of **BMS-1166-N-piperidine-CO-N-piperazine** under various stress conditions.

Materials:

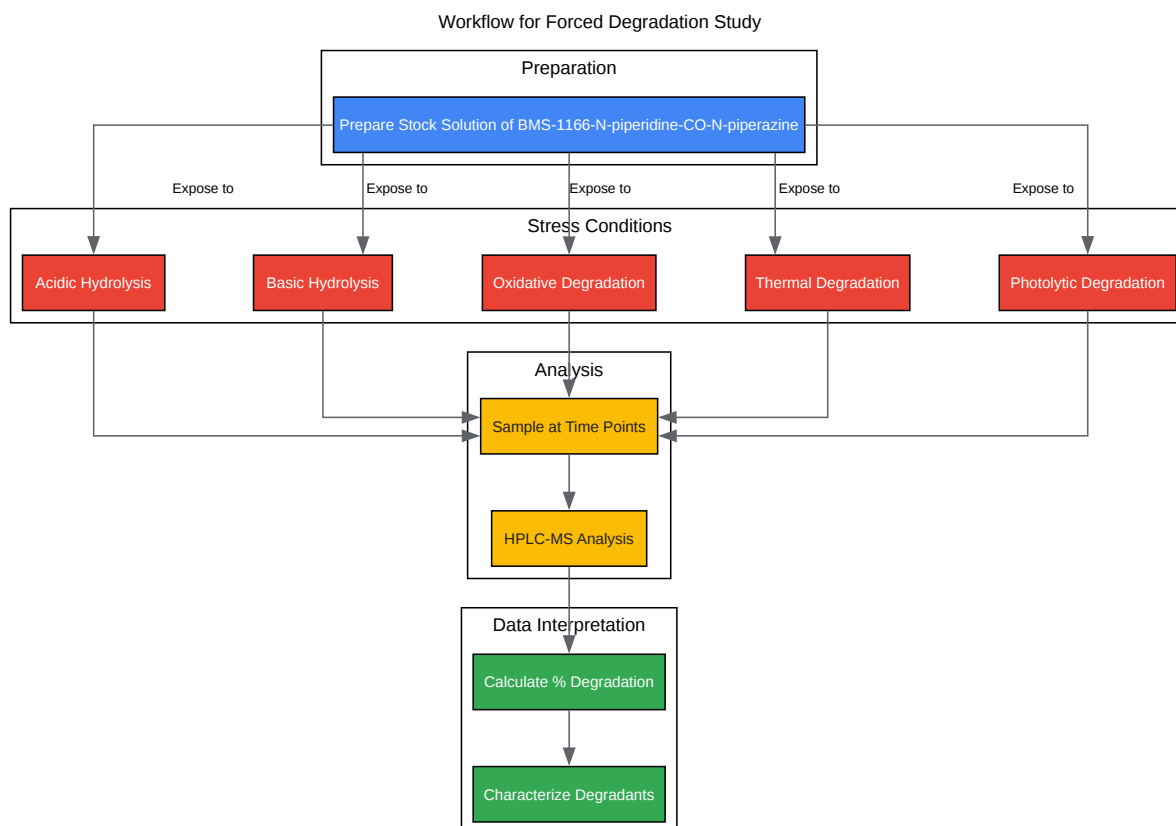
- **BMS-1166-N-piperidine-CO-N-piperazine**
- HPLC-grade water, acetonitrile, and methanol
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC or UPLC system with a mass spectrometer (MS) detector
- pH meter
- Photostability chamber
- Oven

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **BMS-1166-N-piperidine-CO-N-piperazine** at a known concentration (e.g., 1 mg/mL) in an appropriate solvent (e.g., DMSO or methanol).
- Stress Conditions:
 - Acidic Hydrolysis: Mix the stock solution with 0.1 M HCl and incubate at 60°C for 24 hours.
 - Basic Hydrolysis: Mix the stock solution with 0.1 M NaOH and incubate at 60°C for 24 hours.
 - Oxidative Degradation: Mix the stock solution with 3% H₂O₂ and keep at room temperature for 24 hours.
 - Thermal Degradation: Keep the solid compound and the stock solution in an oven at 80°C for 48 hours.

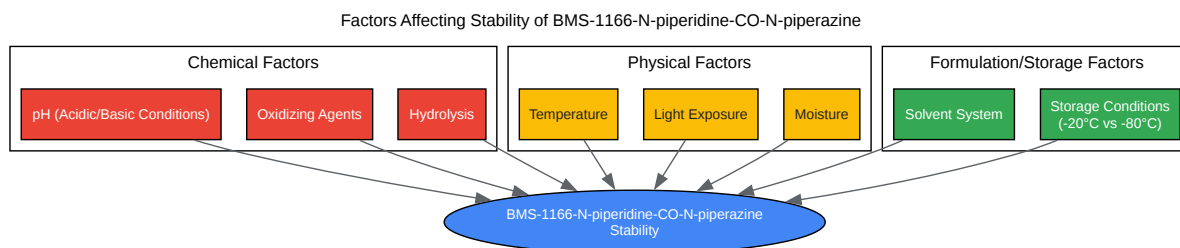
- Photolytic Degradation: Expose the solid compound and the stock solution to light in a photostability chamber according to ICH guidelines.
- Sample Analysis:
 - At specified time points (e.g., 0, 4, 8, 12, 24 hours), withdraw an aliquot of each stressed sample.
 - Neutralize the acidic and basic samples before analysis.
 - Analyze all samples, including an unstressed control, by a stability-indicating HPLC-MS method to separate the parent compound from any degradation products.
- Data Analysis:
 - Calculate the percentage of degradation for each condition.
 - Identify and characterize the major degradation products using mass spectrometry.

Visualizations



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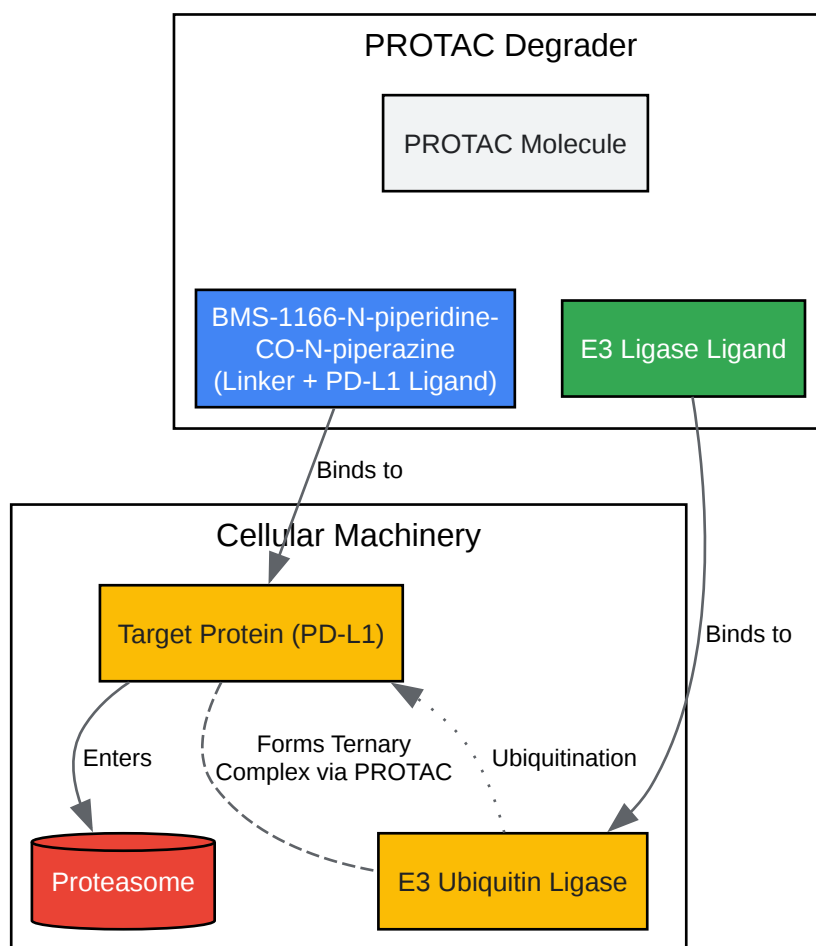
Caption: Workflow for a forced degradation study.



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Caption: Factors affecting compound stability.

Role in PROTAC-Mediated Degradation



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Caption: Role in PROTAC-mediated degradation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. ureiko-chem.com [ureiko-chem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. biosynce.com [biosynce.com]
- 7. selleckchem.com [selleckchem.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. acdlabs.com [acdlabs.com]
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